

Unveiling Desmethoxyyangonin: A Technical Guide to its Discovery and Isolation from *Alpinia pricei*

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Compound of Interest

Compound Name: *Desmethoxyyangonin*

Cat. No.: B7881930

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Abstract

Desmethoxyyangonin (DMY), a naturally occurring kavalactone, has garnered significant scientific interest for its diverse pharmacological activities. While traditionally associated with the kava plant (*Piper methysticum*), the Formosan plant *Alpinia pricei* has emerged as a notable source of this compound. This technical guide provides an in-depth overview of the discovery, isolation, and characterization of **desmethoxyyangonin** from *Alpinia pricei*. It details the experimental protocols for extraction and purification and presents the physicochemical and spectroscopic data of the isolated compound. Furthermore, this guide illustrates the key signaling pathways modulated by **desmethoxyyangonin**, offering valuable insights for researchers in natural product chemistry, pharmacology, and drug development.

Introduction

Alpinia pricei Hayata, a plant native to Taiwan, has a history of use in traditional medicine for various ailments.[1] Phytochemical investigations have revealed the presence of several bioactive compounds within its rhizomes, including the kavalactone **desmethoxyyangonin**. [2] **Desmethoxyyangonin**, also known as 5,6-dehydrokavain, is a well-characterized compound also found as one of the six major kavalactones in the kava plant.[4] It has been shown to exhibit a range of biological effects, including anti-inflammatory and hepatoprotective

properties.[1][4] This guide focuses specifically on the scientific endeavors to isolate and characterize **desmethoxyyangonin** from *Alpinia pricei*.

Physicochemical and Spectroscopic Data of Desmethoxyyangonin

The following tables summarize the key quantitative data for **desmethoxyyangonin**, compiled from various analytical studies.

Table 1: Physicochemical Properties of **Desmethoxyyangonin**

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ O ₃	[4]
Molar Mass	228.247 g/mol	[4]
Appearance	White to faint yellow powder	[4]
Melting Point	148 °C	[4]
Boiling Point	440 °C	[4]
Density	1.18 g/mL	[4]

Table 2: Spectroscopic Data for **Desmethoxyyangonin**

Spectroscopic Technique	Key Data Points
¹ H-NMR	Data not explicitly provided in the search results for <i>Alpinia pricei</i> isolate.
¹³ C-NMR	Data not explicitly provided in the search results for <i>Alpinia pricei</i> isolate.
Mass Spectrometry (MS)	Data not explicitly provided in the search results for <i>Alpinia pricei</i> isolate.
Infrared (IR) Spectroscopy	Data not explicitly provided in the search results for <i>Alpinia pricei</i> isolate.

Note: While the primary source for the isolation of DMY from *Alpinia pricei* confirms the structure using spectroscopic methods, it refers to previously published data without presenting the specific spectra. The data in this table represents general information for **desmethoxyyangonin**.

Experimental Protocols: Isolation of Desmethoxyyangonin from *Alpinia pricei*

The following protocol is adapted from the methodology described by Chou et al. (2013) for the isolation of **desmethoxyyangonin** from the rhizomes of *Alpinia pricei*.[\[2\]](#)

Plant Material and Extraction

- Collection and Preparation: The roots of *Alpinia pricei* Hayata were collected and air-dried.[\[2\]](#)
- Extraction: 2 kg of the air-dried roots were extracted with 10 L of 70% ethanol in water at room temperature.[\[2\]](#)
- Concentration: The total crude extract was evaporated to yield 166 g of the ethanol extract (APE).[\[2\]](#)

Note: The final yield of pure **desmethoxyyangonin** from the starting material was not specified in the referenced literature.

Purification by Semi-Preparative High-Performance Liquid Chromatography (HPLC)

The crude ethanol extract (APE) was subjected to semi-preparative HPLC for the isolation of **desmethoxyyangonin**.[\[2\]](#)

- Column: A suitable semi-preparative column is used for separation.
- Mobile Phase: A gradient of solvents is typically employed to achieve separation.
- Detection: The eluent is monitored by a UV detector to identify the fractions containing the target compound.

- Fraction Collection: Fractions corresponding to the peak of **desmethoxyyangonin** are collected.
- Solvent Evaporation: The collected fractions are evaporated to yield the purified **desmethoxyyangonin**.

Structure Elucidation

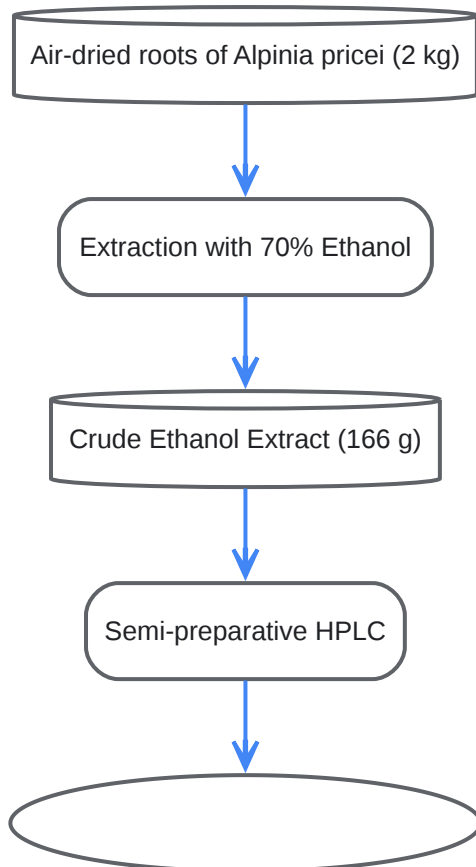
The structure of the isolated compound is confirmed by various spectroscopic techniques, including Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), and Infrared (IR) spectroscopy.[2] The obtained data is then compared with previously published spectroscopic data for **desmethoxyyangonin** to confirm its identity.[2]

Visualizations: Workflows and Signaling Pathways

Experimental Workflow for Isolation

The following diagram illustrates the key steps in the isolation of **desmethoxyyangonin** from *Alpinia pricei*.

Isolation Workflow of Desmethoxyyangonin



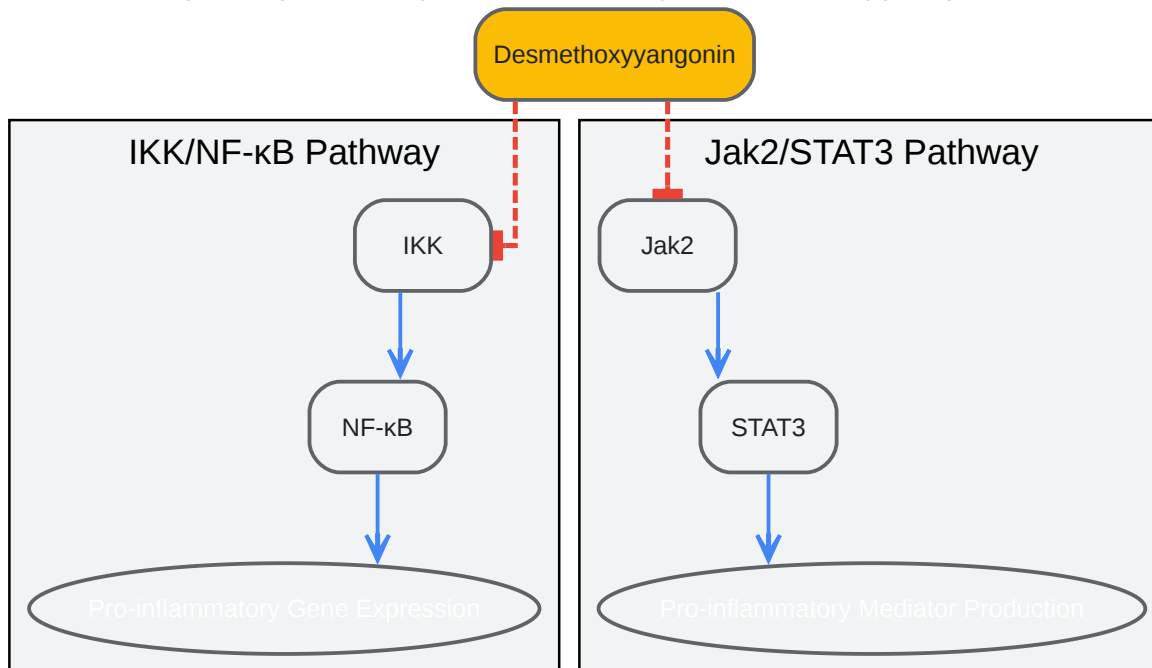
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Isolation Workflow of **Desmethoxyyangonin**

Signaling Pathways Modulated by Desmethoxyyangonin

Desmethoxyyangonin has been shown to exert its anti-inflammatory effects by modulating key signaling pathways.^[1] The diagram below depicts the inhibitory action of **desmethoxyyangonin** on the IKK/NF- κ B and Jak2/STAT3 pathways.

Signaling Pathways Modulated by Desmethoxyyangonin

[Click to download full resolution via product page](#)Signaling Pathways Modulated by **Desmethoxyyangonin**

Conclusion

Alpinia pricei represents a viable alternative source for the isolation of the pharmacologically active kavalactone, **desmethoxyyangonin**. The experimental protocols outlined in this guide provide a reproducible methodology for its extraction and purification. The elucidation of its modulatory effects on key inflammatory signaling pathways, such as IKK/NF-κB and Jak2/STAT3, underscores its potential for further investigation in the development of novel therapeutic agents. This technical guide serves as a comprehensive resource for scientists and researchers, facilitating future studies into the chemistry and biology of **desmethoxyyangonin** from this unique plant source. Further research is warranted to quantify the yield of pure **desmethoxyyangonin** from *Alpinia pricei* to fully assess its potential as a commercial source.

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References

- 1. Desmethoxyyangonin - Wikipedia [en.wikipedia.org]
- 2. Desmethoxyyangonin and dihydromethysticin are two major pharmacological kavalactones with marked activity on the induction of CYP3A23 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- 4. A Plant Kavalactone Desmethoxyyangonin Prevents Inflammation and Fulminant Hepatitis in Mice | PLOS One [journals.plos.org]
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